

Application Notes and Protocols for the Quantification of 4-Isopropenylphenol

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Compound of Interest

Compound Name: 4-Isopropenylphenol

CAS No.: 64054-77-9

Cat. No.: B7838621

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This document provides detailed application notes and protocols for the quantitative analysis of **4-Isopropenylphenol** in various samples using High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Introduction

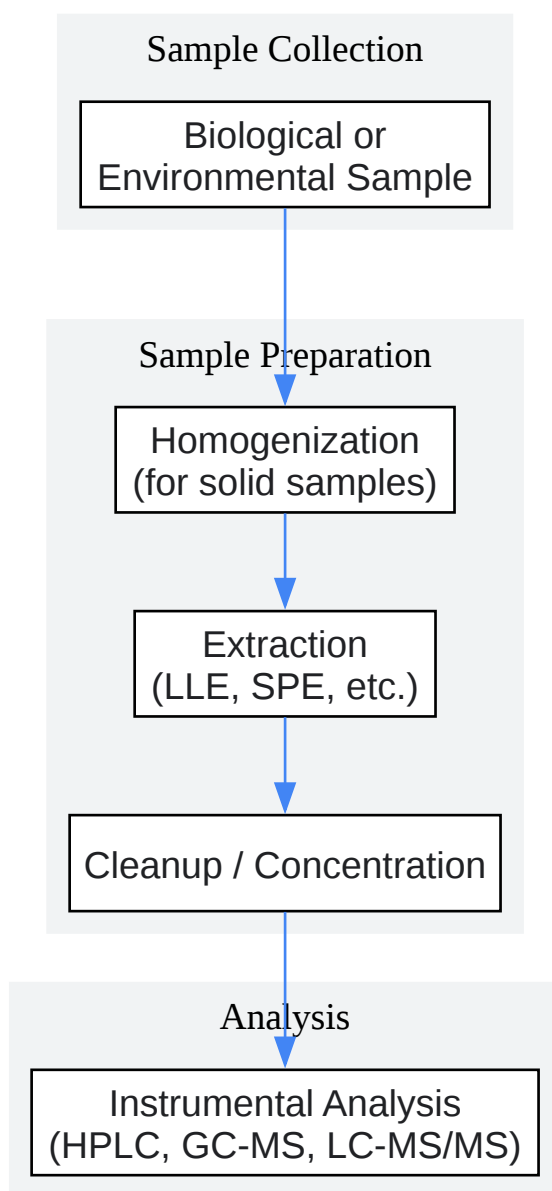
4-Isopropenylphenol, also known as p-isopropenylphenol, is an organic compound that serves as an intermediate in the chemical industry, notably in the production of Bisphenol A (BPA).[1] Its quantification in environmental, biological, and industrial samples is crucial for quality control, exposure assessment, and toxicological studies. The analytical methods detailed herein provide sensitive and selective means for the determination of **4-isopropenylphenol** concentrations.

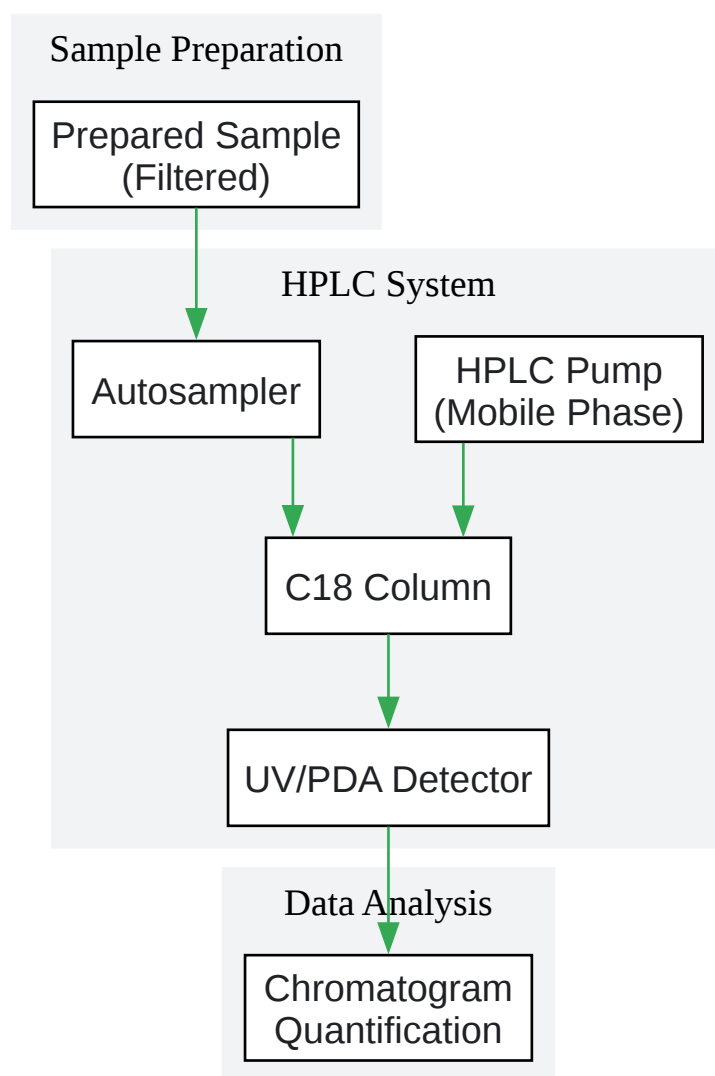
General Sample Preparation

Effective sample preparation is critical for accurate quantification, aiming to remove interferences and concentrate the analyte.[2][3] The choice of method depends on the sample matrix.[4]

- Solid Samples (e.g., tissues, soil):
 - Soxhlet Extraction: A common method for extracting organic compounds from solid matrices using a volatile solvent.[4]
 - Ultrasound-Assisted Extraction (UAE): Utilizes ultrasonic waves to enhance extraction efficiency, often reducing solvent consumption and time.[2]
- Liquid Samples (e.g., plasma, water):
 - Liquid-Liquid Extraction (LLE): The sample is mixed with an immiscible solvent in which **4-isopropenylphenol** has a high affinity, leading to its separation from the matrix.
 - Solid-Phase Extraction (SPE): A highly effective technique for sample cleanup and concentration.[2][5] A suitable sorbent (e.g., C18) retains the analyte, which is then eluted with a small volume of an appropriate solvent.[5][6]
 - Protein Precipitation: For biological fluids like plasma, precipitating proteins with a solvent such as acetonitrile is a common first step.[7]

A general workflow for sample preparation is depicted below.





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References

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